

Preventing Gadoteridol precipitation in stock solutions

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Compound of Interest

Compound Name: Gadoteridol

Cat. No.: B1662839

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Technical Support Center: Gadoteridol Stock Solutions

This guide provides researchers, scientists, and drug development professionals with essential information for preventing the precipitation of **Gadoteridol** in stock solutions. Below you will find frequently asked questions, a troubleshooting guide, and detailed protocols to ensure the stability and reliability of your experimental solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Gadoteridol** and why is solution stability important?

A1: **Gadoteridol** is a non-ionic, macrocyclic gadolinium-based contrast agent (GBCA) used for magnetic resonance imaging (MRI).[1][2][3] For experimental use, maintaining a stable, precipitate-free stock solution is critical for ensuring accurate and reproducible results. Precipitation indicates that the **Gadoteridol** chelate may be destabilizing or coming out of solution, which can lead to inaccurate dosing and potential toxicity from the release of free gadolinium ions.[1]

Q2: What is the solubility of **Gadoteridol**?

A2: **Gadoteridol** is a white, crystalline powder that is highly soluble in water.[4] Its aqueous solubility is approximately 737 mg/mL.[5][6] It is also freely soluble in methanol and soluble in

isopropanol.[4][6]

Q3: What is the optimal pH for a **Gadoteridol** solution?

A3: Commercial formulations of **Gadoteridol** (ProHance®) are buffered to a pH range of 6.5 to 8.0 using tromethamine.[3][7] Maintaining a pH within this neutral to slightly alkaline range is crucial for the stability of the chelate. Strongly acidic conditions can contribute to the dissociation of the gadolinium ion from its ligand.[8]

Q4: What are the recommended storage conditions for **Gadoteridol** stock solutions?

A4: **Gadoteridol** solutions should be stored at a controlled room temperature, typically between 15°C and 30°C (59°F to 86°F).[9] It is imperative to protect the solution from light and to prevent it from freezing.[9][10] Freezing can compromise the stability of the solution and lead to precipitation upon thawing.

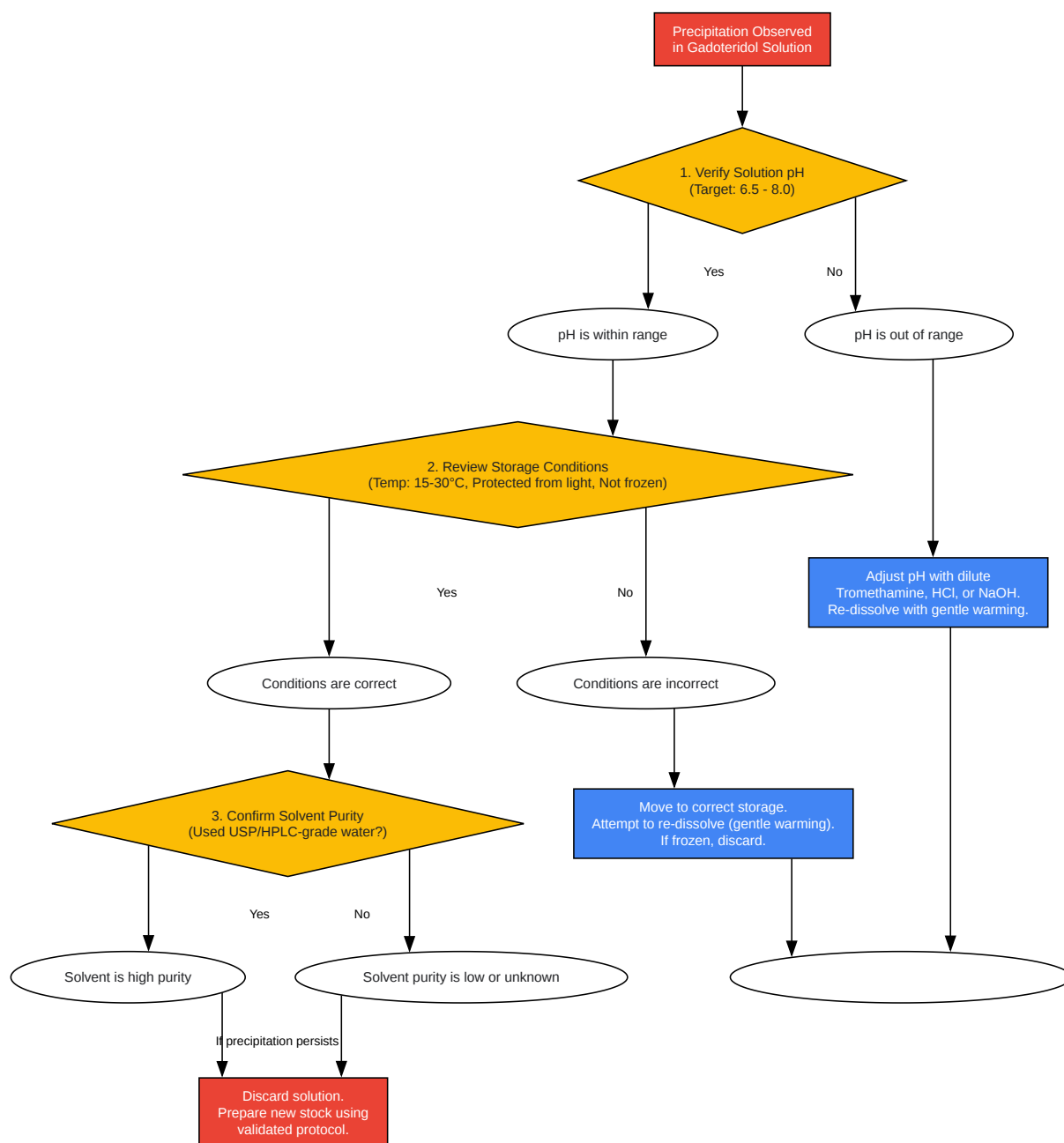
Q5: What can cause **Gadoteridol** to precipitate from a stock solution?

A5: Several factors can lead to precipitation:

- **Incorrect pH:** Deviating from the optimal pH range of 6.5-8.0 can reduce stability.
- **Low Temperature/Freezing:** Storage at temperatures below the recommended range can decrease solubility and cause the compound to fall out of solution.
- **Contaminants:** The presence of certain ions or impurities in the solvent can lead to transmetallation (displacement of Gd^{3+} by other metal ions) or the formation of insoluble salts.[11]
- **High Concentration:** While **Gadoteridol** is very soluble, preparing solutions that exceed its solubility limit under specific buffer and temperature conditions can lead to precipitation.
- **Solvent Purity:** Using water or other solvents of low purity can introduce contaminants that affect stability.

Troubleshooting Guide: Gadoteridol Precipitation

If you observe precipitation (cloudiness, crystals, or sediment) in your **Gadoteridol** stock solution, follow these steps to diagnose and resolve the issue.



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Caption: Troubleshooting workflow for **Gadoteridol** precipitation.

Physicochemical Data for Gadoteridol

The following table summarizes key quantitative data relevant to the preparation and storage of **Gadoteridol** solutions.

Parameter	Value	Reference(s)
Molecular Formula	C ₁₇ H ₂₉ GdN ₄ O ₇	[4]
Molecular Weight	558.7 g/mol	[4]
Appearance	White to off-white crystalline powder	[4]
Solubility in Water	737 mg/mL	[5][6]
Solubility in Methanol	119 mg/mL	[6]
Solubility in Isopropanol	41 mg/mL	[6]
Recommended Solution pH	6.5 - 8.0	[3][7]
Recommended Storage	15°C to 30°C (Controlled Room Temp)	[9]
Storage Precautions	Protect from light. Do not freeze.	[9][10]

Experimental Protocol: Preparation of a Stable 0.5 M Gadoteridol Stock Solution

This protocol details the steps for preparing a stable 0.5 M aqueous stock solution of **Gadoteridol**, similar to the concentration used in commercial formulations.

Materials:

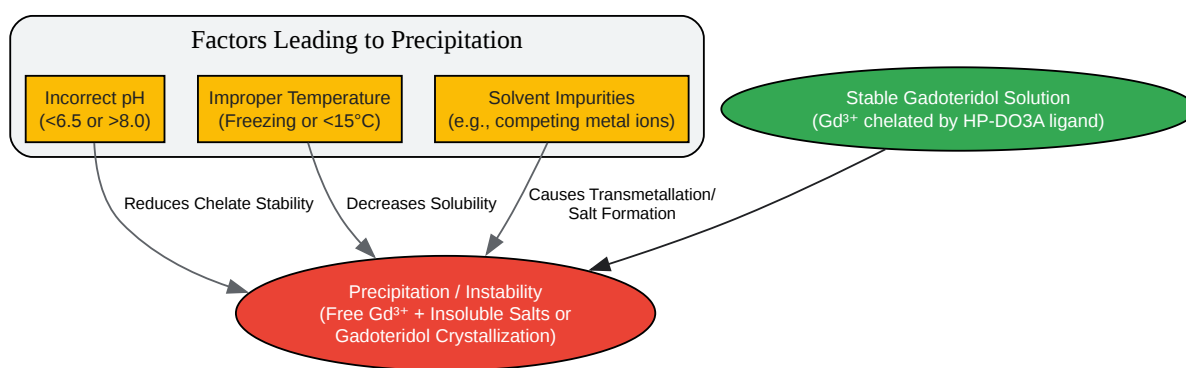
- **Gadoteridol** powder (MW: 558.7 g/mol)

- USP-grade or HPLC-grade water
- Tromethamine buffer solution (e.g., 1 M)
- Dilute HCl and/or NaOH for pH adjustment
- Sterile, amber-colored storage vials (e.g., borosilicate glass)
- Calibrated pH meter
- Stir plate and magnetic stir bar
- 0.22 µm sterile filter

Procedure:

- Calculate Required Mass: To prepare 10 mL of a 0.5 M solution, calculate the mass of **Gadoteridol** needed:
 - $\text{Mass} = 0.5 \text{ mol/L} * 0.010 \text{ L} * 558.7 \text{ g/mol} = 2.7935 \text{ g}$
- Dissolution:
 - Add approximately 8 mL of USP-grade water to a sterile beaker with a magnetic stir bar.
 - Slowly add the weighed **Gadoteridol** powder to the water while stirring continuously.
 - Gentle warming (e.g., to 37°C) can be used to aid dissolution but is often not necessary due to high solubility. Do not boil.
- Buffering and pH Adjustment:
 - Once the **Gadoteridol** is fully dissolved, add a small amount of Tromethamine buffer to stabilize the solution. For a 10 mL final volume, 12.1 mg of Tromethamine can be added to approximate the commercial formulation.^[7]
 - Measure the pH using a calibrated meter.

- Carefully adjust the pH to be within the 6.5 - 8.0 range using dilute HCl or NaOH. Add the acid/base dropwise while monitoring the pH closely.
- Final Volume and Sterilization:
 - Transfer the solution to a 10 mL volumetric flask.
 - Rinse the beaker with a small amount of USP-grade water and add it to the flask.
 - Bring the solution to the final volume of 10 mL with USP-grade water and mix thoroughly.
 - For sterile applications, filter the final solution through a 0.22 μm sterile filter into the final, sterile amber vials.
- Storage:
 - Seal the vials tightly.
 - Label clearly with the compound name, concentration, date, and your initials.
 - Store at controlled room temperature (15-30°C), protected from light.



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Caption: Key factors that can destabilize **Gadoteridol** solutions.

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